(3S)-3-Phenylpyrrolidine: Physicochemical Profiling & Chiral Scaffold Utility

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Compound of Interest

Compound Name:	*(3S)-3-phenylpyrrolidine*
CAS No.:	*62624-46-8*
Cat. No.:	*B1586794*

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Executive Summary

(3S)-3-phenylpyrrolidine (MW: 147.22 g/mol) represents a high-value "privileged structure" in medicinal chemistry. Unlike flat aromatic scaffolds, this chiral heterocycle introduces a defined vector orientation (sp^3 character) that allows for precise probing of hydrophobic pockets in kinases, GPCRs, and ion channels. This guide provides a definitive reference for its handling, synthesis via asymmetric catalysis, and validation in high-throughput lead optimization campaigns.

Physicochemical Specifications

The precise molecular weight and physical constants are foundational for stoichiometric calculations in library synthesis.

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Parameter	Value	Technical Note
Molecular Weight	147.22 g/mol	Calculated for Free Base ( )
MW (HCl Salt)	183.68 g/mol	Common commercial form for stability
CAS Number	62624-46-8	Specific to the (3S) enantiomer
LogP (Calc)	1.7 - 1.9	Lipophilic enough for CNS penetration, soluble enough for assays
pKa (Conj. Acid)	~9.5	Typical for secondary cyclic amines; charged at physiological pH
Boiling Point	~105-110 °C (at 10 mmHg)	Free base is a viscous oil; distillable under vacuum
Chiral Center	C3 Position	Determines vector of the phenyl ring relative to the amine

Synthetic Methodology: Asymmetric Hydroalkylation[1]

While classical resolution of racemic 3-phenylpyrrolidine via diastereomeric crystallization (using L-tartaric acid) is possible, it is low-yielding (max 50%). The modern, authoritative approach utilizes Cobalt-Catalyzed Asymmetric Hydroalkylation, allowing for high enantiomeric excess (ee) and atom economy.

Core Principle

The synthesis exploits the desymmetrization of 3-pyrrolines or regio-controlled alkylation using a Cobalt/Bisoxazoline (BOX) catalytic system.[1] This method is preferred for its ability to tune regio- and enantioselectivity.

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Protocol: Co-Catalyzed Asymmetric Synthesis

Reference Grounding: Adapted from recent advances in divergent pyrrolidine synthesis (e.g., J. Am. Chem. Soc. 2023).

Reagents:

- Substrate: N-Boc-3-pyrroline
- Catalyst: $CoBr_2$ (5 mol%)
- Ligand: Chiral BOX ligand (e.g., (S,S)-Ph-BOX)
- Alkylating Agent: Phenylzinc bromide or Phenylboronic acid derivative
- Reductant: Zinc dust / Manganese
- Solvent: THF/DME (anhydrous)

Step-by-Step Workflow:

- Catalyst Activation: In a glovebox, mix $CoBr_2$ (0.05 eq) and the Chiral BOX ligand (0.06 eq) in anhydrous THF. Stir for 30 mins to form the active chiral complex (Deep blue/green solution).
- Substrate Addition: Add N-Boc-3-pyrroline (1.0 eq) and Zinc reductant (2.0 eq).
- Electrophile Introduction: Slowly inject the phenyl electrophile source at 0°C to prevent background racemic reaction.
- Reaction: Stir at room temperature for 12-24 hours. Monitor consumption of pyrroline by TLC (stain: $KMnO_4$).
- Quench & Workup: Quench with sat. NH_4Cl. Extract with EtOAc (3x). Dry organics over Na_2SO_4.
- Deprotection (Critical): The product is the N-Boc protected intermediate.

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- To obtain Free Base: Dissolve in DCM, add TFA (10 eq). Stir 2 hrs. Evaporate. Basify with NaOH (1M) to pH 12. Extract with DCM. Distill or column chromatography.[2][3]

Synthesis Logic Diagram



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Caption: Cobalt-catalyzed asymmetric hydroalkylation workflow for generating high-purity **(3S)-3-phenylpyrrolidine**.

Analytical Validation (Self-Validating Protocol)

Trustworthiness in chiral chemistry relies on proving the enantiomeric excess (ee). You cannot rely on optical rotation alone as it is concentration-dependent and susceptible to impurities.

Method: Chiral HPLC Column: Amylose-1 (e.g., Chiralpak AD-H or equivalent) Dimensions: 4.6 x 250 mm, 5 µm Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1) Note: Diethylamine is mandatory to sharpen the peak of the secondary amine. Flow Rate: 1.0 mL/min Detection: UV @ 254 nm (Phenyl chromophore)

Validation Criteria:

- Racemic Standard: Inject racemic 3-phenylpyrrolidine first. Ensure baseline separation (Resolution

).
- Sample Injection: Inject synthesized (3S) sample.
- Calculation:

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- Target:

  ee is required for clinical candidates to avoid off-target toxicity from the distomer.

Pharmacophore Utility & Drug Design[4]

(3S)-3-phenylpyrrolidine is not just a spacer; it is a conformational restrictor.

- Vector Control: Unlike a flexible propyl chain, the pyrrolidine ring locks the phenyl group into a specific region of space relative to the nitrogen.
- Fsp3 Character: Increases the fraction of sp^3 carbons, which correlates with improved solubility and lower promiscuity compared to flat aromatic linkers (e.g., biphenyls).
- Applications:
  - ROR

    t Inverse Agonists: Used to orient sulfone groups in the binding pocket for autoimmune treatments.
  - Nav1.7 Blockers: The phenyl ring engages in

    -stacking interactions within the voltage-gated sodium channel pore, while the amine interacts with acidic residues.

Pharmacological Interaction Map

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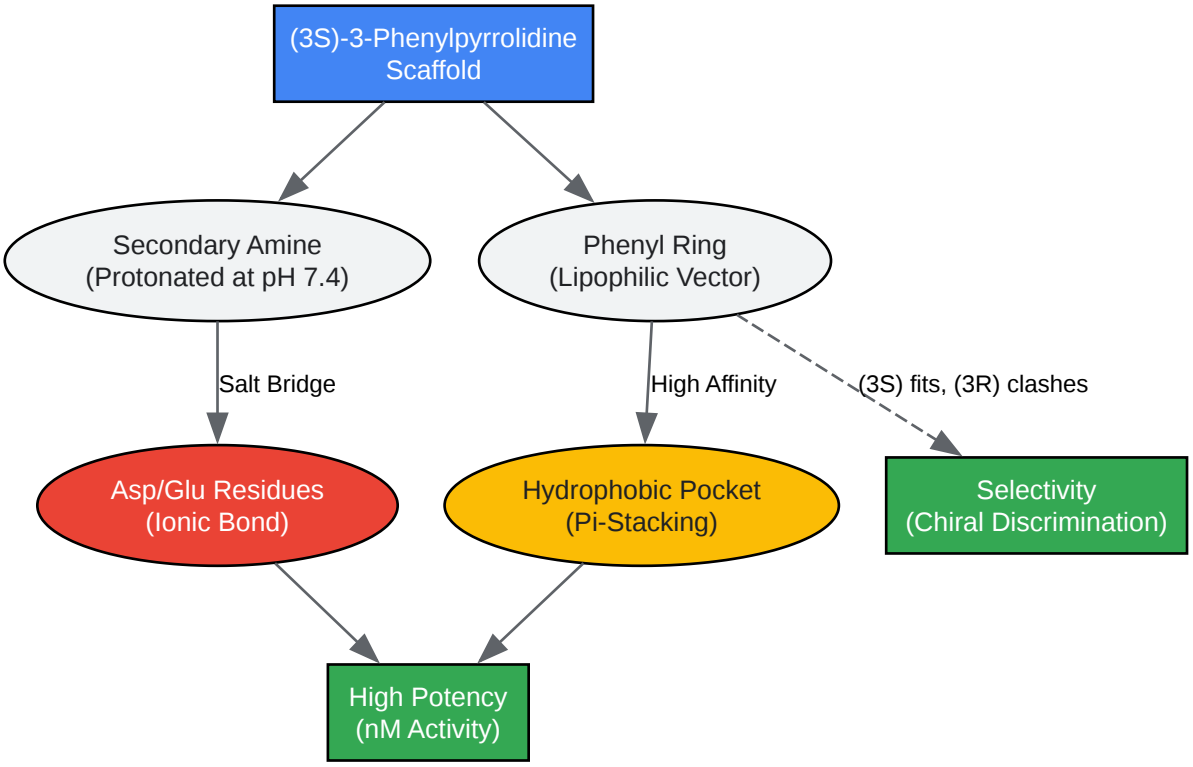

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Caption: Mechanistic basis for the high affinity of **(3S)-3-phenylpyrrolidine** ligands in GPCR and Ion Channel targets.

Handling and Stability

- Storage: The free base absorbs CO_2 from the air (carbamate formation). Store under Nitrogen/Argon at 4°C. The HCl salt is stable at room temperature but hygroscopic.
- Safety: Irritant. Use gloves. The compound is a secondary amine and can react with skin proteins.

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